

An In-Depth Technical Guide to the Chemical Properties and Structure of Acrylamide

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Compound of Interest

Compound Name: Acrylamide

Cat. No.: B135399

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Introduction

Acrylamide (IUPAC name: prop-2-enamide) is a white, odorless, crystalline organic compound with the chemical formula C_3H_5NO .^{[1][2][3]} It is a water-soluble monomer that serves as a crucial precursor in the synthesis of polyacrylamides, which have widespread applications as flocculants in water treatment, thickeners, and as a medium for gel electrophoresis.^{[4][5][6]} The molecule's structure, featuring a vinyl group conjugated with an amide functionality, imparts a high degree of reactivity, making it a versatile chemical intermediate.^{[4][7]} First synthesized in 1893, its industrial significance grew with the development of catalytic hydration of acrylonitrile.^{[4][8]} The discovery of **acrylamide** in high-carbohydrate foods cooked at high temperatures in 2002 has spurred extensive research into its formation, toxicology, and analytical detection.^{[1][9]} This guide provides a detailed overview of its chemical structure, properties, reactivity, and the experimental protocols used for its study.

Chemical Structure and Properties

Acrylamide is the simplest unsaturated organic amide.^[8] Its structure consists of a vinyl group directly attached to the carbonyl carbon of a primary amide.^{[3][7]} This arrangement creates a conjugated π -system across the $O=C-C=C$ backbone, which influences its chemical reactivity and physical properties.^{[3][4]} The carbon atoms of the vinyl group and the carbonyl group are sp^2 hybridized, resulting in a planar geometry.^[10] The amide group exhibits resonance, which reduces the basicity of the nitrogen atom compared to alkyl amines.^[4] In the solid state, intermolecular forces are dominated by $N-H\cdots O=C$ hydrogen bonding.^{[4][11]}

Figure 1: Chemical structure of the **acrylamide** molecule.

Physical and Chemical Properties

The key physicochemical properties of **acrylamide** are summarized in the table below. Its high polarity and capacity for hydrogen bonding result in high water solubility.[\[12\]](#) It is stable at room temperature but can polymerize violently upon melting or exposure to UV light.[\[13\]](#)

Property	Value	References
IUPAC Name	prop-2-enamide	[3]
Molecular Formula	C ₃ H ₅ NO	[2] [5] [14] [15]
Molecular Weight	71.08 g/mol	[2] [5] [14] [16]
Appearance	White, odorless crystalline solid	[1] [2] [4] [6]
Melting Point	84.5 °C (357.6 K)	[1] [4] [14] [17]
Boiling Point	Decomposes >84.5 °C; 125 °C at 25 mmHg	[2] [6] [18] [19]
Density	1.122 g/cm ³ (at 30 °C)	[3] [5] [17]
Solubility in Water	390 g/L (at 25 °C)	[1] [4]
Solubility (Other)	Soluble in ethanol, methanol, acetone; slightly soluble in toluene.	[2] [3] [5] [20]
Vapor Pressure	0.9 Pa (7x10 ⁻³ mmHg) at 25 °C	[13]
Log K _{ow}	-0.67	[13]

Reactivity and Synthesis

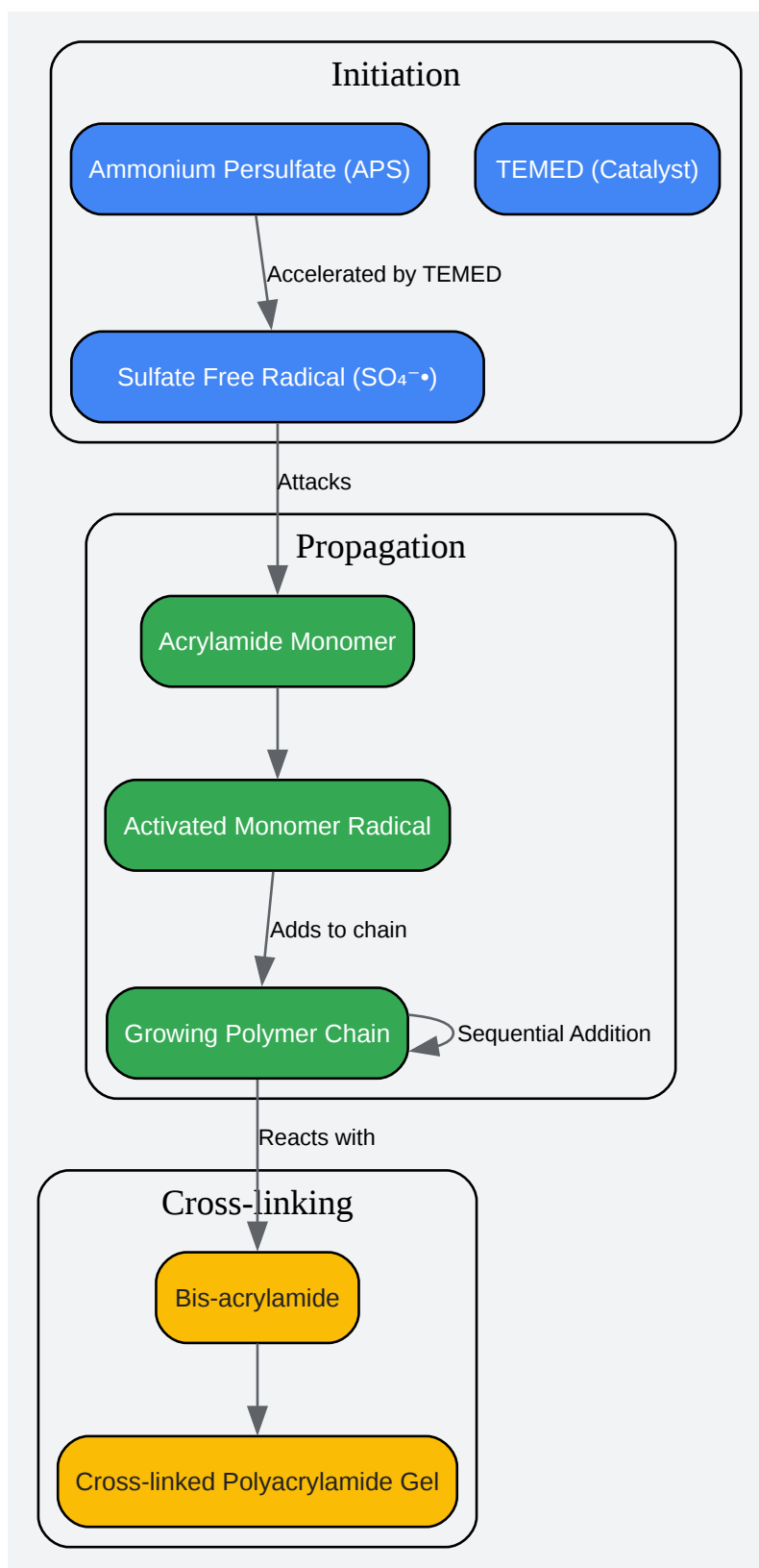
Industrial Synthesis

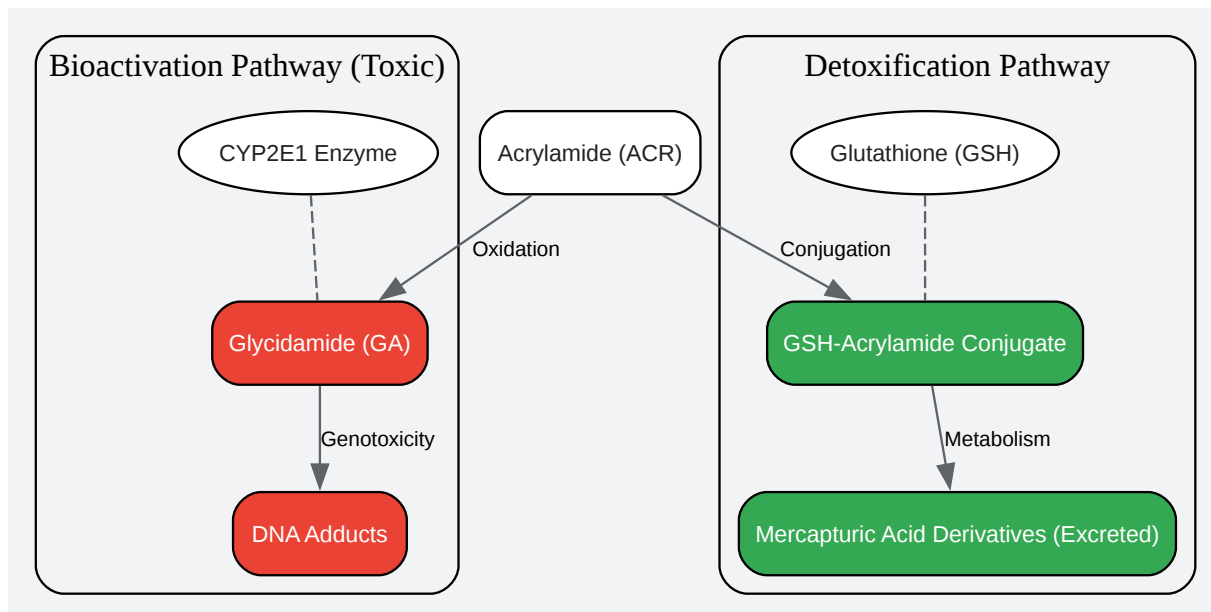
The primary industrial method for producing **acrylamide** is the hydration of acrylonitrile.[\[1\]](#)[\[8\]](#) This reaction can be catalyzed by sulfuric acid or various metal salts.[\[1\]](#) More advanced and

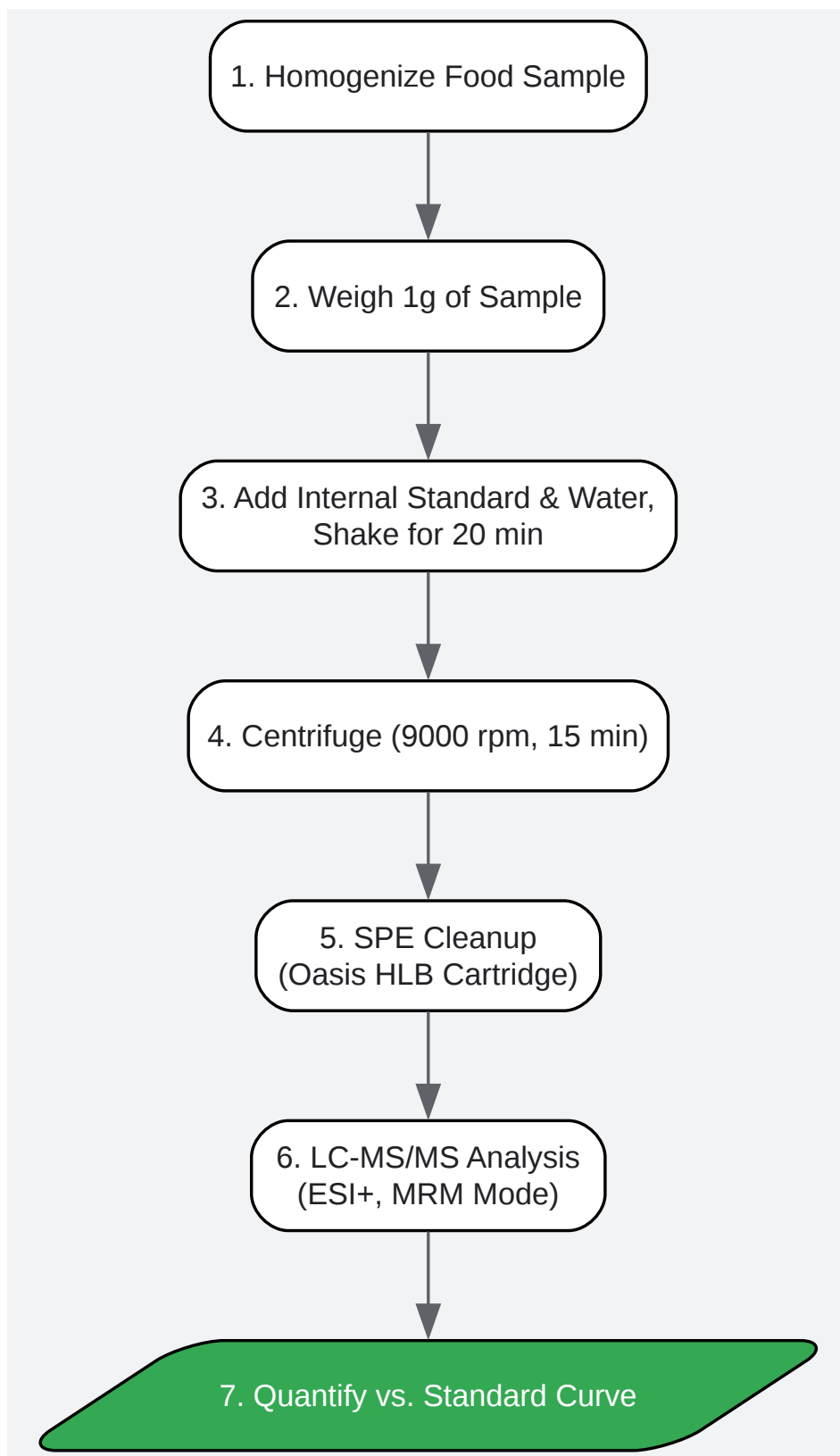
environmentally friendly methods utilize microbial nitrile hydratase enzymes, which operate under mild conditions and produce high-purity **acrylamide**.[\[21\]](#)

Polymerization

The most significant reaction of **acrylamide** is its free-radical polymerization to form poly**acrylamide**.[\[5\]](#)[\[8\]](#) The reaction is typically initiated in an aqueous solution using a free-radical generating system, such as the combination of ammonium persulfate (APS) as an initiator and N,N,N',N'-tetramethylethylenediamine (TEMED) as a catalyst.[\[22\]](#) TEMED accelerates the formation of sulfate free radicals from persulfate, which then attack an **acrylamide** monomer to initiate the polymerization chain reaction.[\[22\]](#)[\[23\]](#) The elongating polymer chains are cross-linked by a bifunctional agent, most commonly N,N'-methylene-bis-**acrylamide** ("bis"), to form a gel matrix with a defined porosity.[\[22\]](#)







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